

MeOSuc-AAPV-AMC stability and storage conditions.

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Compound of Interest

Compound Name: MeOSuc-AAPV-AMC

Cat. No.: B15553072

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Technical Support Center: MeOSuc-AAPV-AMC

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **MeOSuc-AAPV-AMC** (Methoxysuccinyl-Ala-Ala-Pro-Val-7-amido-4-methylcoumarin), a fluorogenic substrate for elastase. Additionally, it offers troubleshooting guidance for common issues encountered during experimental use.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized **MeOSuc-AAPV-AMC** powder?

A1: The lyophilized powder should be stored under desiccating conditions, protected from light.
[1] For long-term stability, specific temperature recommendations vary by manufacturer, but a common guideline is provided in the table below.

Q2: What is the recommended solvent for preparing a stock solution?

A2: **MeOSuc-AAPV-AMC** is soluble in organic solvents such as DMSO and DMF.[2][3] DMSO is commonly used to prepare a stock solution at a concentration of 10 mM or 100 mg/mL.[2][4]

Sonication may be recommended to ensure complete dissolution.

Q3: How should I store the stock solution?

A3: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store it at -20°C or -80°C. The stability of the stock solution depends on the storage temperature, as detailed in the storage conditions table.

Q4: Is **MeOSuc-AAPV-AMC** soluble in aqueous buffers?

A4: **MeOSuc-AAPV-AMC** is sparingly soluble in aqueous buffers. To prepare a working solution in an aqueous buffer, it is recommended to first dissolve the compound in DMF or DMSO and then dilute it with the desired aqueous buffer. For example, a 1:1 solution of DMF:PBS (pH 7.2) can achieve a solubility of approximately 0.5 mg/mL. It is not recommended to store the aqueous solution for more than one day.

Q5: What are the excitation and emission wavelengths for **MeOSuc-AAPV-AMC**?

A5: The excitation maximum is in the range of 355-380 nm, and the emission maximum is between 440-460 nm.

Data Presentation

Table 1: Storage and Stability of **MeOSuc-AAPV-AMC**

Form	Storage Temperature	Duration	Storage Conditions
Powder	-20°C	Up to 3 years	Sealed, away from moisture and direct sunlight.
Powder	-80°C	Up to 2 years	Sealed, away from moisture and light.
In Solvent (e.g., DMSO)	-20°C	Up to 1 month	Sealed, away from moisture and light.
In Solvent (e.g., DMSO)	-80°C	Up to 1 year	Sealed, away from moisture and light.

Table 2: Solubility of **MeOSuc-AAPV-AMC**

Solvent	Concentration	Notes
DMSO	100 mg/mL (159.31 mM)	Sonication is recommended.
DMF	20 mg/mL (31.86 mM)	Sonication is recommended.
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL (0.8 mM)	Sonication is recommended.
Ethanol	1 mg/mL	

Experimental Protocols

Standard Protocol for Measuring Elastase Activity

This protocol provides a general guideline for using **MeOSuc-AAPV-AMC** to measure the activity of human neutrophil elastase.

- Reagent Preparation:
 - Assay Buffer: A common buffer is 0.1 M Tris-HCl, 0.5 M NaCl, pH 8.0. Another option is 200 mM TRIS HCl, 500 mM NaCl, 0.05% Tween-20, pH 8.0.

- Substrate Stock Solution: Prepare a 10 mM stock solution of **MeOSuc-AAPV-AMC** in DMSO.
- Enzyme Solution: Dilute human neutrophil elastase to the desired concentration in the assay buffer.
- Assay Procedure:
 - Add 50 μ L of the diluted elastase solution to each well of a 96-well black flat-bottom plate.
 - Prepare a substrate working solution by diluting the stock solution in the assay buffer to the desired final concentration (e.g., 100 μ M).
 - Initiate the reaction by adding 50 μ L of the substrate working solution to each well.
 - Include appropriate controls, such as enzyme-free and substrate-free wells, to account for background fluorescence and substrate auto-hydrolysis.
- Measurement:
 - Immediately place the plate in a fluorometer pre-warmed to 37°C.
 - Measure the fluorescence intensity at an excitation wavelength of ~380 nm and an emission wavelength of ~460 nm.
 - Record measurements every minute for 15-30 minutes.
- Data Analysis:
 - Calculate the rate of reaction (change in fluorescence units per minute) from the linear portion of the kinetic curve.
 - A standard curve using free 7-amino-4-methylcoumarin can be used to convert the fluorescence units to the concentration of the released product.

Troubleshooting Guide

Issue 1: High background fluorescence in blank (no enzyme) wells.

Possible Cause	Troubleshooting Step
Substrate Instability/Spontaneous Hydrolysis	Ensure the assay buffer pH is within the optimal range (typically 7.5-8.0). Avoid prolonged incubation times and exposure to light. Prepare fresh substrate working solution for each experiment.
Contaminated Reagents	Use high-purity water and reagents to prepare all solutions. Prepare fresh buffers and solutions. Filter-sterilize buffers if necessary.
Well-to-Well Contamination	Use careful pipetting techniques to avoid cross-contamination between wells.

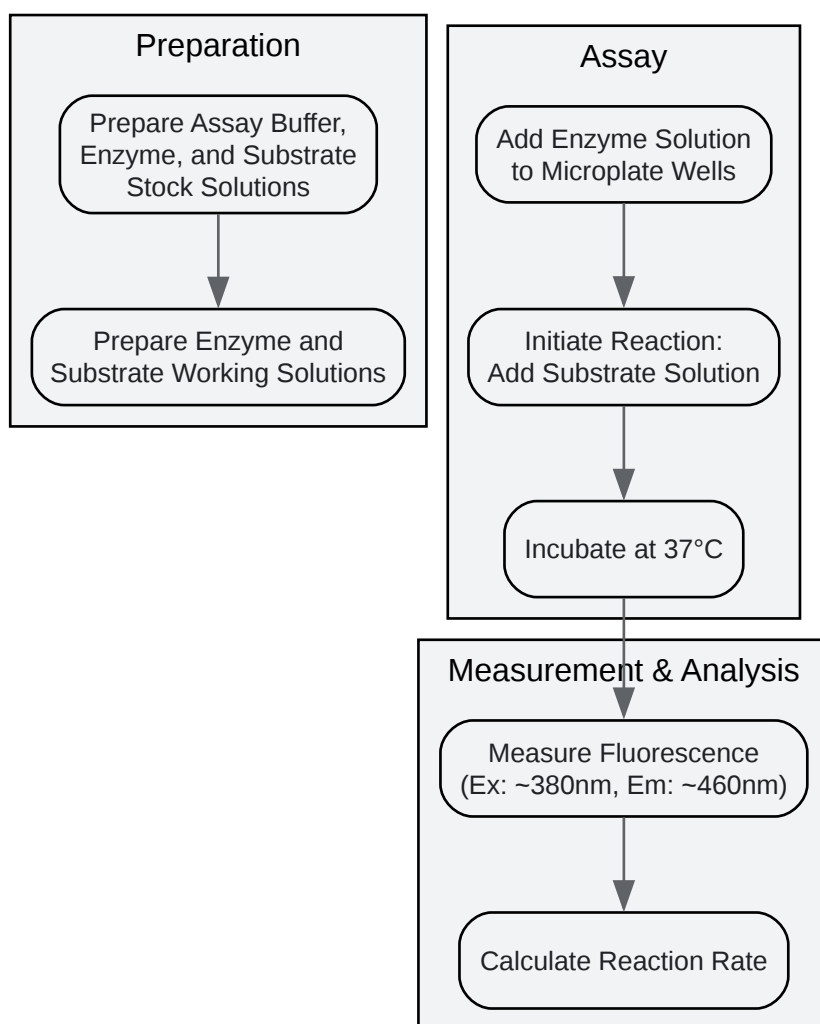
Issue 2: Low or no elastase activity detected.

Possible Cause	Troubleshooting Step
Inactive Enzyme	Aliquot the enzyme upon receipt and store at the recommended temperature (-20°C or -80°C) to avoid repeated freeze-thaw cycles. Verify the activity of a new lot of enzyme with a positive control.
Presence of Inhibitors	Ensure all glassware is thoroughly cleaned. Use high-purity reagents. If testing biological samples, consider potential endogenous inhibitors.
Incorrect Filter Set/Wavelengths	Verify that the fluorometer is set to the correct excitation (~380 nm) and emission (~460 nm) wavelengths for AMC.
Incomplete Substrate Solubilization	Ensure the MeOSuc-AAPV-AMC is fully dissolved in the organic solvent before diluting into the aqueous assay buffer. Vortexing or gentle warming may aid dissolution.

Issue 3: High variability between replicate wells.

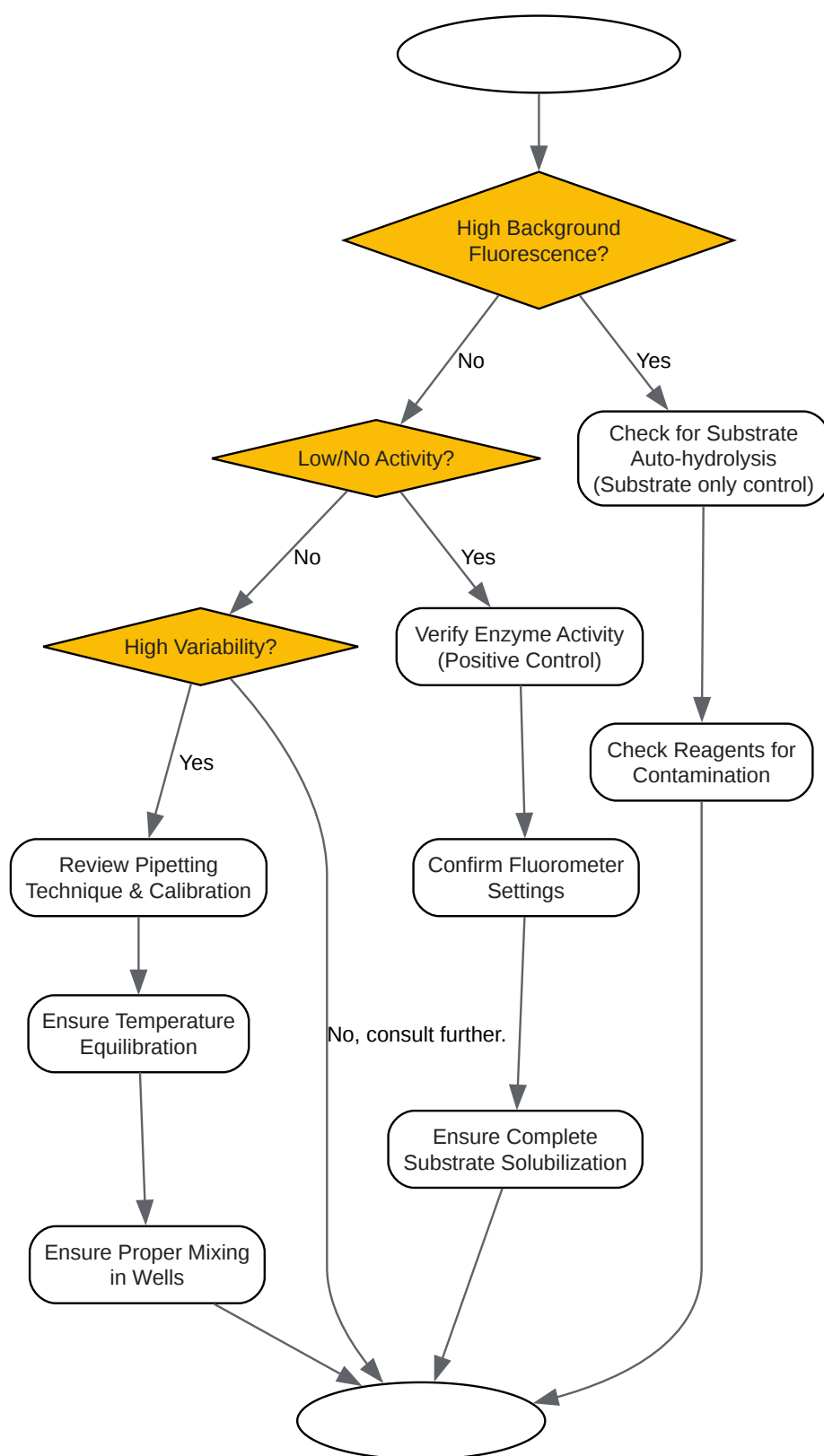
Possible Cause	Troubleshooting Step
Pipetting Errors	Calibrate pipettes regularly. Use appropriate and consistent pipetting techniques, especially for small volumes.
Temperature Fluctuations	Ensure all reagents and the microplate are equilibrated to the assay temperature (e.g., 37°C) before initiating the reaction.
Incomplete Mixing	Gently mix the contents of the wells after adding the final reagent, for example, by using a plate shaker for a few seconds.

Visualizations



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Caption: General experimental workflow for an elastase assay using **MeOSuc-AAPV-AMC**.



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Caption: A troubleshooting flowchart for common issues in elastase assays.

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References

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